

Crystal structure analysis of 6-Bromobenzo[d]oxazole

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Compound of Interest

Compound Name: 6-Bromobenzo[d]oxazole

CAS No.: 375369-14-5

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The Strategic Importance of 6-Bromobenzo[d]oxazole

The benzoxazole nucleus, a fusion of benzene and oxazole rings, is considered a "privileged scaffold" due to its recurrence in a multitude of pharmacologically active compounds.^{[1][6]} Derivatives have demonstrated applications as anticancer, anti-inflammatory, and antimicrobial agents.^{[7][8]} In materials science, the rigid, planar structure and conjugated π -system of benzoxazoles make them attractive building blocks for organic light-emitting diodes (OLEDs) and other advanced materials.^[9]

The strategic placement of a bromine atom at the 6-position is not trivial. This modification is anticipated to:

- **Modulate Biological Activity:** The halogen can alter the molecule's lipophilicity and electronic distribution, impacting its ability to bind to biological targets.
- **Enable Halogen Bonding:** Bromine's electropositive σ -hole can act as a Lewis acid, forming highly directional and stabilizing non-covalent bonds with Lewis bases (e.g., nitrogen or

oxygen atoms). This interaction is a powerful tool in crystal engineering and rational drug design.^[3]

- **Serve as a Synthetic Handle:** The bromo-substituent is a versatile functional group for further chemical modification through cross-coupling reactions, allowing for the synthesis of more complex derivatives.

Synthesis and Crystallogenesis: From Powder to Perfect Crystal

A successful crystal structure analysis is entirely dependent on the quality of the starting material. This phase encompasses the chemical synthesis of **6-Bromobenzo[d]oxazole** and the subsequent growth of diffraction-quality single crystals.

Proposed Synthetic Protocol

While various methods exist for oxazole synthesis, a reliable and common approach for benzoxazoles is the condensation reaction between a 2-aminophenol and a carboxylic acid (or its derivative) under dehydrating conditions.^[10]

Reaction: 2-Amino-5-bromophenol reacts with formic acid in the presence of a dehydrating agent like polyphosphoric acid (PPA).

Step-by-Step Protocol:

- **Setup:** To a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, reflux condenser, and nitrogen inlet, add 2-Amino-5-bromophenol (1 equivalent).
- **Reaction Medium:** Add polyphosphoric acid (PPA) (approx. 10x weight of the aminophenol) to the flask. PPA serves as both the solvent and the dehydrating agent, driving the cyclization.
- **Reagent Addition:** Slowly add formic acid (1.2 equivalents) to the stirring mixture.
- **Heating:** Heat the reaction mixture to 140-160 °C for 4-6 hours under a nitrogen atmosphere. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).

- **Work-up:** After cooling to room temperature, the reaction mixture is poured onto crushed ice. The acidic solution is then carefully neutralized with a saturated sodium hydroxide (NaOH) solution until a precipitate forms.
- **Extraction & Purification:** The solid precipitate is filtered, washed with cold water, and dried. The crude **6-Bromobenzo[d]oxazole** is then purified by column chromatography (using a silica gel stationary phase and a hexane/ethyl acetate mobile phase gradient) or recrystallization from a suitable solvent like ethanol to yield a pure powder.^[3] The identity and purity of the synthesized compound must be confirmed using spectroscopic methods (¹H NMR, ¹³C NMR, FT-IR, and Mass Spectrometry) before proceeding.^[6]

Crystallogenesis: The Art of Crystal Growth

The goal of crystallogenesis is to persuade the synthesized molecules to self-assemble from a disordered solution into a highly ordered, single-crystal lattice. This is often the most challenging step. The causality is simple: rapid precipitation leads to small, polycrystalline, or amorphous solids with high defect densities, which are unsuitable for SC-XRD. Slow, controlled growth near equilibrium is paramount.

Common Crystallization Techniques:

- **Slow Evaporation:** A saturated solution of the purified compound is prepared in a suitable solvent (e.g., ethanol, acetone, or a mixture). The vial is loosely capped or covered with parafilm perforated with a few pinholes, allowing the solvent to evaporate over several days to weeks, gradually increasing the concentration and inducing crystallization.
- **Vapor Diffusion (Hanging or Sitting Drop):** A concentrated drop of the compound's solution is placed on a siliconized cover slip (hanging drop) or a pedestal (sitting drop) within a sealed chamber containing a larger reservoir of a less-soluble "anti-solvent." The vapor of the anti-solvent slowly diffuses into the drop, reducing the solubility of the compound and promoting slow crystal growth.
- **Slow Cooling:** A saturated solution is prepared at an elevated temperature and then allowed to cool slowly and undisturbed to room temperature, or even sub-ambient temperatures, causing crystallization.

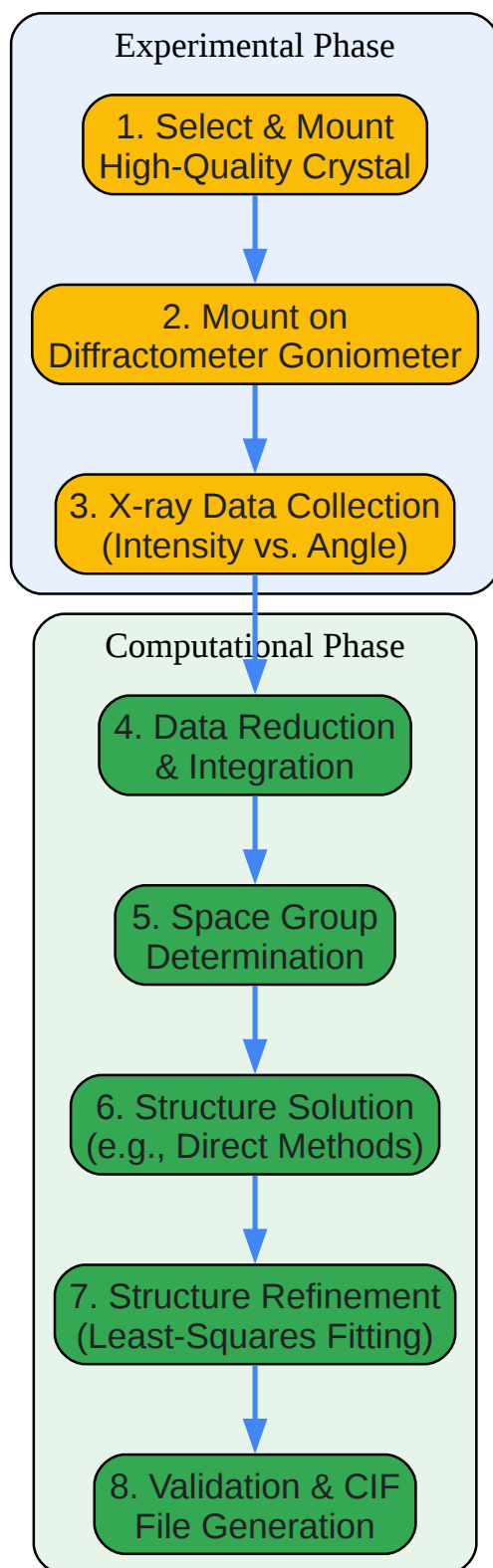
For a molecule like **6-Bromobenzo[d]oxazole**, slow evaporation from a solvent system like methanol/water or ethanol at room temperature is a logical starting point.[\[11\]](#)

Single-Crystal X-ray Diffraction: The Definitive Structural Probe

SC-XRD is the gold-standard technique for determining the precise three-dimensional structure of a molecule and how it arranges in the solid state.

The Experimental and Computational Workflow

The process involves irradiating a single crystal with a monochromatic X-ray beam and analyzing the resulting diffraction pattern. The workflow is a well-established pipeline of experimental measurement and computational analysis.



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Caption: Workflow for Single-Crystal X-ray Structure Determination.

Detailed Protocol: From Crystal to Structure

- **Crystal Selection and Mounting:** A suitable crystal (typically 0.1-0.3 mm in size, transparent, with well-defined faces) is selected under a microscope. It is mounted on a cryoloop or glass fiber using cryo-protectant oil.
- **Data Collection:** The mounted crystal is placed on the goniometer head of a diffractometer (e.g., a Rigaku or Bruker model equipped with a Cu K α or Mo K α X-ray source).^[11] The crystal is cooled to a low temperature (typically 100 K) to minimize thermal vibrations. The instrument then rotates the crystal through a series of angles, collecting thousands of diffraction spots.
- **Data Reduction:** The raw diffraction images are processed to integrate the intensities of each reflection and apply corrections for factors like Lorentz and polarization effects.
- **Space Group Determination:** The symmetry of the diffraction pattern is analyzed to determine the crystal system and the space group, which defines the symmetry operations within the unit cell.
- **Structure Solution:** The "phase problem" is solved to generate an initial electron density map. For small molecules, this is typically achieved using direct methods or Patterson methods, often with software like SIR2011 or SHELXT.^{[11][12]} This initial map reveals the positions of the heavier atoms (like Bromine).
- **Structure Refinement:** The initial atomic model is refined against the experimental data using a least-squares algorithm (e.g., SHELXL).^[11] In this iterative process, atomic positions, and thermal displacement parameters are adjusted to improve the agreement between the calculated and observed diffraction patterns, typically monitored by the R-factor (residual factor). Hydrogen atoms are often located from the difference Fourier map or placed in calculated positions.

Analysis of the Crystal Structure

The final output of a successful refinement is a Crystallographic Information File (CIF), which contains all the information needed to analyze the structure in detail.

Crystallographic Data Summary

The primary crystallographic data would be summarized in a standard table. The following table presents hypothetical but realistic data for **6-Bromobenzo[d]oxazole**, based on typical values for small organic molecules.

Parameter	Expected Value
Chemical Formula	C ₇ H ₄ BrNO
Formula Weight	198.02 g/mol [13]
Crystal System	Monoclinic or Orthorhombic
Space Group	P2 ₁ /c or P2 ₁ 2 ₁ 2 ₁ (common chiral/non-chiral)
a (Å)	8 - 12
b (Å)	5 - 10
c (Å)	12 - 18
α (°)	90
β (°)	95 - 110 (if monoclinic)
γ (°)	90
Volume (Å ³)	800 - 1200
Z (molecules/unit cell)	4
Temperature (K)	100(2) K
Radiation (λ)	Mo Kα (0.71073 Å) or Cu Kα (1.54187 Å) [11]
Final R ₁ [<i>I</i> > 2σ(<i>I</i>)]	< 0.05
wR ₂ (all data)	< 0.12
Goodness-of-Fit (S)	~1.0

Molecular Geometry

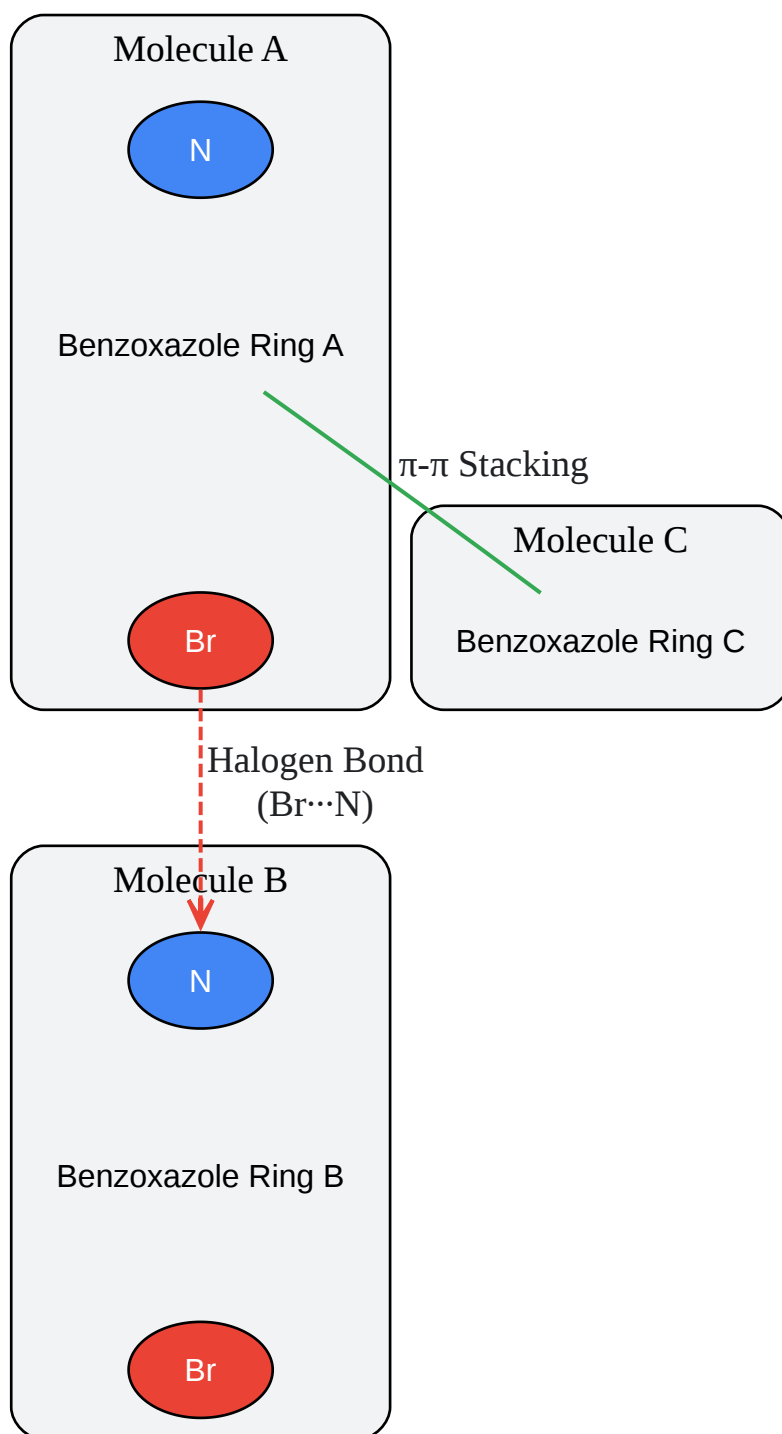
The analysis would confirm the planarity of the fused benzoxazole ring system. Key bond lengths and angles would be examined. For instance, the C-Br bond length is expected to be

~1.90 Å. The internal C-O and C-N bonds within the oxazole ring will be shorter than typical single bonds, indicating partial double bond character due to aromaticity.

Supramolecular Architecture and Intermolecular Interactions

This is a critical part of the analysis, revealing how molecules recognize each other to build the crystal lattice. For **6-Bromobenzo[d]oxazole**, several key interactions are anticipated:

- **Halogen Bonding (Br...N):** The most significant and directional interaction expected is a halogen bond between the bromine atom of one molecule and the nitrogen atom of the oxazole ring of an adjacent molecule. This interaction is a powerful tool for controlling solid-state architecture.^[14]
- **π - π Stacking:** The planar aromatic rings are likely to stack with each other in an offset (staggered) fashion to maximize attractive dispersion forces while minimizing repulsion. The centroid-to-centroid distance would typically be in the range of 3.5–3.8 Å.
- **C-H...O/C-H... π Hydrogen Bonds:** Weak hydrogen bonds involving the aromatic C-H donors and the oxazole oxygen atom or the π -system of an adjacent ring as acceptors are also expected to contribute to the overall stability of the crystal packing.^[12]



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Caption: Key anticipated intermolecular interactions in the crystal lattice.

Corroborative and Computational Analyses

While SC-XRD provides the definitive solid-state structure, other techniques are essential for a comprehensive understanding.

- Density Functional Theory (DFT): Computational modeling using DFT (e.g., with the B3LYP functional and a 6-311++G(d,p) basis set) can be used to calculate the gas-phase, optimized geometry of the molecule.[15] Comparing the theoretical bond lengths and angles with the experimental crystal structure data can reveal the effects of crystal packing forces on the molecular geometry.
- Hirshfeld Surface Analysis: This computational tool is invaluable for visualizing and quantifying intermolecular interactions. It maps the close contacts between molecules in the crystal, providing a detailed picture of the forces, including halogen bonds and hydrogen bonds, that govern the supramolecular assembly.[14]

Conclusion

The crystal structure analysis of **6-Bromobenzo[d]oxazole** is a critical endeavor for unlocking its full potential in drug discovery and materials science. Although a published structure is not yet available, this guide provides a comprehensive and authoritative roadmap for its determination and interpretation. By following a rigorous workflow encompassing meticulous synthesis, patient crystallogenesis, precise X-ray diffraction analysis, and insightful interpretation of intermolecular forces, researchers can obtain the fundamental structural data needed to drive rational design and innovation in their respective fields. The elucidation of this structure, particularly the role of the bromine in directing the supramolecular assembly, will undoubtedly provide valuable insights for the broader scientific community.

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